

Technical Synthesis Guide: N-(4-morpholinophenyl)-2-(phenylsulfonyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-morpholinophenyl)-2-(phenylsulfonyl)acetamide

CAS No.: 478064-98-1

Cat. No.: B2428147

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Abstract & Strategic Overview

This application note details the high-fidelity synthesis of **N-(4-morpholinophenyl)-2-(phenylsulfonyl)acetamide**, a pharmacophore often utilized in kinase inhibitor discovery and as a linker in PROTAC development.

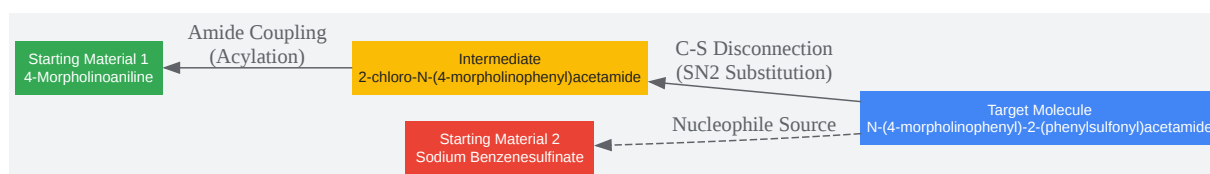
The protocol rejects the direct coupling of 2-(phenylsulfonyl)acetic acid due to the inherent instability of its acid chloride and the poor atom economy of coupling reagents. Instead, we utilize a robust two-step convergent strategy:

- Electrophile Generation: Regioselective
-chloroacetylation of 4-morpholinoaniline.
- Nucleophilic Substitution (
) : Displacement of the
-chloride by sodium benzenesulfinate.

This method exploits the ambident nucleophilicity of the sulfinate anion, optimizing conditions to favor S-alkylation (sulfone formation) over O-alkylation (sulfinate ester formation).

Retrosynthetic Logic

The synthesis is disconnected at the C()-S bond and the Amide N-C bond.



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Figure 1: Retrosynthetic analysis prioritizing the stability of the sulfonyl moiety.

Experimental Protocol

Step 1: Synthesis of 2-chloro-N-(4-morpholinophenyl)acetamide

This step requires strict temperature control.^[1] Chloroacetyl chloride is highly reactive; elevated temperatures lead to bis-acylation (imide formation) or polymerization.

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Scale (mmol)	Mass/Vol
4-Morpholinoaniline	178.23	1.0	10.0	1.78 g
Chloroacetyl chloride	112.94	1.1	11.0	0.88 mL
Triethylamine (TEA)	101.19	1.2	12.0	1.67 mL
Dichloromethane (DCM)	Solvent	-	-	50 mL

Procedure

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with .
- Dissolution: Add 4-Morpholinoaniline and TEA to dry DCM. Cool the dark solution to 0°C using an ice/water bath.
- Addition: Dilute Chloroacetyl chloride in 5 mL DCM. Add this solution dropwise over 20 minutes.
 - Critical Control Point: The reaction is exothermic. Maintain internal temperature C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2 hours.
 - Monitoring: TLC (50% EtOAc/Hexanes). The aniline () should disappear, replaced by the amide ().

- Workup:
 - Wash the organic layer with 1M HCl (2 x 30 mL) to remove unreacted aniline and TEA.
 - Wash with Sat.
(30 mL) and Brine (30 mL).
 - Dry over anhydrous
, filter, and concentrate in vacuo.
- Purification: The crude solid is usually sufficiently pure (>95%). If necessary, recrystallize from Ethanol.[1]
 - Yield Expectation: 85-92% (Off-white solid).

Step 2: Synthesis of N-(4-morpholinophenyl)-2-(phenylsulfonyl)acetamide

The nucleophilic substitution utilizes sodium benzenesulfinate. While this salt is an ambident nucleophile (can attack via Oxygen or Sulfur), soft electrophiles (alkyl halides) and polar protic solvents strongly favor S-alkylation (Sulfone) over O-alkylation (Sulfinate ester).

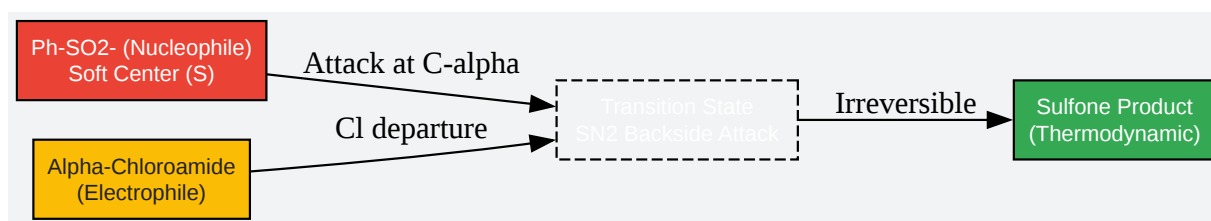
Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Scale (mmol)	Mass/Vol
Intermediate (Step 1)	254.71	1.0	5.0	1.27 g
Sodium Benzenesulfinate	164.16	1.5	7.5	1.23 g
Ethanol (95%)	Solvent	-	-	25 mL
Water	Solvent	-	-	5 mL

Procedure

- Setup: In a 50 mL RBF, suspend the Chloro-intermediate (from Step 1) and Sodium Benzenesulfinate in the Ethanol/Water mixture.
 - Solvent Choice: The addition of water is crucial to solubilize the sodium salt, ensuring a homogeneous reaction phase initially.
- Reaction: Heat the mixture to reflux (C) for 4–6 hours.
 - Observation: The reaction typically starts as a suspension and may clear up before the product begins to precipitate out of the hot solution (due to the lower solubility of the sulfone compared to the chloride).
- Workup:
 - Cool the mixture to RT, then to C for 30 minutes.
 - Filter the precipitate.^{[1][2][3]}
 - Wash the filter cake with cold water (2 x 10 mL) to remove NaCl byproducts and excess sulfinate.
 - Wash with cold Ethanol (1 x 5 mL).
- Drying: Dry the solid under high vacuum at C for 12 hours.

Mechanistic Pathway



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Figure 2: S-alkylation mechanism. The soft sulfur center attacks the primary carbon, displacing chloride.

Analytical Validation (QC)

To ensure the protocol generated the correct sulfone and not the sulfinate ester (O-linked isomer), analyze the

¹H NMR integration and shift.

Expected Data for **N-(4-morpholinophenyl)-2-(phenylsulfonyl)acetamide**:

- ¹H NMR (400 MHz, DMSO-
):
 - 10.2 (s, 1H, NH amide).
 - 7.90 – 7.50 (m, 5H, Phenylsulfonyl aromatics).
 - 7.45 (d, 2H, Aniline aromatics, ortho to NH).
 - 6.90 (d, 2H, Aniline aromatics, ortho to Morpholine).
 - 4.35 (s, 2H,
-SO
) . Note: If O-alkylation occurred, this shift would be significantly different (ppm).
 - 3.70 (t, 4H, Morpholine O-CH
) .
 - 3.05 (t, 4H, Morpholine N-CH
) .
- Mass Spectrometry (ESI+):

- Calculated

.

- Found

.

Safety & Troubleshooting

Safety Matrix

- Chloroacetyl Chloride: Potent lachrymator and corrosive. MUST be handled in a fume hood. Reacts violently with water.
- Sodium Benzenesulfinate: Irritant. Avoid dust inhalation.
- 4-Morpholinoaniline: Toxic by ingestion/inhalation.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Hydrolysis of acid chloride	Ensure DCM is dry; check reagent quality.
Product is Sticky/Oil	Residual solvent/impurities	Triturate with diethyl ether or cold ethanol to induce crystallization.
O-Alkylation Observed	Solvent too non-polar	Ensure Ethanol/Water ratio is maintained. Do not use pure DCM for Step 2.

References

- General Nucleophilic Substitution Kinetics
 - Nucleophilic substitution reactions of alpha-chloroacetanilides with benzylamines. (2025). [\[4\]\[5\]\[6\] ResearchGate.](#)

[<https://www.benchchem.com/product/b2428147/docs#technical-synthesis-guide-n-4-morpholinophenyl-2-phenylsulfonyl-acetamide>]

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